

Compound of Interest

Compound Name: Ingenol-5,20-acetonide-3-O-angelate

Cat. No.: B10862246

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biosynthetic pathway of ingenol esters, a class of diterpenoids with significant pharmaceutical sources inefficient, driving research into its natural biosynthetic pathway for potential biotechnological production[3]. This document details the k

Overview of the Ingenol Ester Biosynthetic Pathway

The biosynthesis of ingenol esters begins with the universal diterpene precursor, geranylgeranyl pyrophosphate (GGPP), derived from the methyleryt

- Cyclase Phase: Formation of the initial macrocyclic diterpene scaffold, casbene, from GGPP.
- Oxidase and Rearrangement Phase: A series of regio-specific oxidations and an unconventional cyclization cascade that transforms the casbene n
- Tailoring Phase: Late-stage acylation of the ingenol core by acyltransferases to produce various ingenol esters.

The elucidation of this pathway has largely been achieved through transcriptomic analysis of ingenol-producing plants like Euphorbia lathyris and Eup

Detailed Biosynthetic Steps

The biosynthesis initiates in the plastids where geranylgeranyl pyrophosphate (GGPP) is cyclized by the enzyme casbene synthase (CBS) to form the

Following the formation of casbene, a series of modifications are catalyzed by membrane-bound cytochrome P450 monooxygenases (CYPs) and an

- First Oxidation: The cytochrome P450 enzyme CYP71D445 catalyzes the regio-specific hydroxylation of casbene at the C9 position to produce 9-h
- Second Oxidation: Another P450, CYP726A27, hydroxylates 9-hydroxycasbene at the C5 position, yielding 5,9-dihydroxycasbene[3].
- Dehydrogenation and Cyclization: An alcohol dehydrogenase (ADH1) catalyzes the dehydrogenation of the hydroxyl groups. This is followed by a s

The subsequent steps to convert the lathyrene skeleton of jolkinol C into the tiglane and finally the ingenane skeleton are believed to involve further c

```
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- Transformation: Expression vectors containing candidate genes are transformed into *Agrobacterium tumefaciens*.
- Culture and Infiltration: *Agrobacterium* cultures are grown and then infiltrated into the leaves of 4-6 week old plants.
- Incubation and Harvest: Plants are incubated for 3-5 days to allow for transient gene expression and enzyme activity.
- Metabolite Extraction: Metabolites are extracted from the leaf tissue using an organic solvent (e.g., ethyl acetate).
- Analysis: The extracted metabolites are analyzed by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

In vitro assays are used to confirm the specific function and kinetics of an individual enzyme[5].

- Enzyme Expression and Purification: The gene of interest is expressed in a suitable host, typically E. coli
- Reaction Setup: The purified enzyme (or microsomal fraction) is incubated in a buffered solution with the substrate
- Incubation: The reaction is incubated at an optimal temperature (e.g., 30°C) for a set period.
- Quenching and Extraction: The reaction is stopped (quenched), and the products are extracted with an organic solvent
- Analysis: The products are analyzed by LC-MS or other appropriate analytical techniques to confirm their identity

Associated Signaling and Mechanism of Action

While not part of its biosynthesis, the mechanism of action of ingenol mebutate is critical for its therapeutic effects.

- PKC Activation: Ingenol mebutate binds to and activates PKC δ .

- Downstream Signaling: This activation leads to the phosphorylation of the MEK/ERK signaling cascade[8].
- Cellular Effects: The activation of this pathway in aberrant keratinocytes induces rapid mitochondrial swell

```
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## References

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